

Butyl nonanoate chemical structure and formula.

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Compound of Interest		
Compound Name:	Butyl nonanoate	
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An In-depth Technical Guide to Butyl Nonanoate

Introduction

Butyl nonanoate (CAS No. 50623-57-9), also known as butyl pelargonate or nonanoic acid, butyl ester, is an aliphatic ester. It is formed from the esterification of nonanoic acid and butanol.[1] Characterized by a pleasant, fruity odor, it is utilized as a flavoring and fragrance agent in various consumer products.[1][2] Beyond its sensory applications, **butyl nonanoate** serves as a solvent and a reagent in organic synthesis.[1][2] Recent research has also explored its potential as a biofuel component.[2] This document provides a detailed overview of its chemical structure, properties, and a comprehensive experimental protocol for its synthesis via Fischer esterification.

Chemical Identity and Structure

Butyl nonanoate is a straight-chain fatty acid ester. Its structure consists of a nine-carbon carboxylic acid (nonanoic acid) backbone linked to a four-carbon butyl group via an ester bond.

- Molecular Formula: C13H26O2[1][3][4][5][6]
- IUPAC Name: butyl nonanoate[5]
- Canonical SMILES: CCCCCCCC(=0)OCCCC[3][5][6]
- InChi Key: DOLFPCDDMUMIMR-UHFFFAOYSA-N[3][5]



Physicochemical Properties

The key quantitative properties of **butyl nonanoate** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	214.34 g/mol	[1][3][5]
Boiling Point	122-124 °C	[3]
~240 °C	[1]	
Melting Point	-38 °C	[3][4]
Density	0.864 - 0.87 g/cm ³	[1][3]
Flash Point	109.4 - 110 °C	[2][4]
Vapor Pressure	0.02 mmHg @ 25 °C	[4]
Refractive Index	1.423 - 1.429 @ 20 °C	[7]
Solubility	Low solubility in water	[2]

Synthesis via Fischer Esterification

The most common and industrially significant method for synthesizing **butyl nonanoate** is the Fischer-Speier esterification.[1] This acid-catalyzed reaction involves the condensation of a carboxylic acid (nonanoic acid) with an alcohol (n-butanol). The reaction is reversible and exists in an equilibrium with the starting materials and products (ester and water).[8][9]

General Reaction

Nonanoic Acid + n-Butanol **⇒ Butyl Nonanoate** + Water

Experimental Protocol

This protocol details a typical laboratory-scale synthesis of **butyl nonanoate** using an acid catalyst. To drive the reaction toward the product, an excess of one reactant (typically the less expensive alcohol) is used, and the water byproduct is removed as it forms.[8][9][10]



Reagents and Materials:

- Nonanoic acid
- n-Butanol (in excess, can also serve as the solvent)
- Acid catalyst (e.g., concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TsOH))[2]
 [9]
- Toluene (for azeotropic removal of water, optional)
- Round-bottom flask
- · Reflux condenser
- Dean-Stark apparatus (if using azeotropic removal)[10]
- · Heating mantle with magnetic stirring
- Separatory funnel
- Saturated sodium bicarbonate (NaHCO₃) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous drying agent (e.g., sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄))
- Rotary evaporator
- Distillation apparatus for purification

Procedure:

- Setup: Assemble a clean, dry round-bottom flask with a magnetic stir bar, reflux condenser, and heating mantle. If using azeotropic water removal, insert a Dean-Stark trap between the flask and condenser and fill the trap with toluene.
- Charging Reactants: To the flask, add nonanoic acid and an excess of n-butanol (e.g., 2-3 molar equivalents).



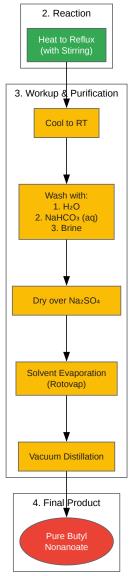
- Catalyst Addition: Slowly and carefully add the acid catalyst to the reaction mixture (e.g., 1-2% of the carboxylic acid weight).
- Reaction: Heat the mixture to reflux with vigorous stirring. The reaction progress can be
 monitored by observing the collection of water in the Dean-Stark trap or by analytical
 methods like TLC or GC. The reaction is typically refluxed for several hours until the
 theoretical amount of water is collected or the reaction reaches completion.[10]
- Workup Neutralization: Once the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel. If n-butanol was used as the solvent, it can be partially removed under reduced pressure first. Dilute the mixture with an organic solvent like ethyl acetate.
- Washing: Wash the organic phase sequentially with:
 - Water to remove the excess alcohol.
 - Saturated sodium bicarbonate solution to neutralize the acid catalyst.[10]
 - Saturated sodium chloride solution (brine) to remove residual water and inorganic salts.
 [10]
- Drying: Dry the washed organic phase over an anhydrous drying agent like Na₂SO₄, then filter to remove the solid.[10]
- Purification: Concentrate the filtrate using a rotary evaporator to remove the solvent. The
 resulting crude butyl nonanoate can be purified by vacuum distillation to yield the final highpurity product.[1]

Synthesis Workflow Diagram

The following diagram illustrates the logical workflow for the synthesis and purification of **butyl nonanoate** as described in the experimental protocol.







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